4-(3-Fluorophenoxy)piperidine hydrochloride structural elucidation

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Compound of Interest

Compound Name:	*4-(3-Fluorophenoxy)piperidine hydrochloride*
CAS No.:	*3202-36-6*
Cat. No.:	*B1389153*

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This in-depth technical guide, designed for researchers, scientists, and drug development professionals, provides a comprehensive framework for the structural elucidation of **4-(3-Fluorophenoxy)piperidine hydrochloride**. The guide emphasizes a multi-technique, data-driven approach, ensuring the unambiguous confirmation of the molecule's identity, purity, and three-dimensional structure.

Introduction: The Imperative of Structural Elucidation

In pharmaceutical development, the precise structural characterization of an active pharmaceutical ingredient (API) is a cornerstone of safety, efficacy, and regulatory compliance.[1][2][3] **4-(3-Fluorophenoxy)piperidine hydrochloride** is a key building block in the synthesis of various therapeutic agents, particularly those targeting the central nervous system.[4] Its specific chemical arrangement dictates its pharmacological activity and potential toxicological profile. Therefore, a rigorous and validated structural elucidation process is not merely a procedural step but a fundamental requirement for advancing a drug candidate.[5]

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This guide outlines a systematic, self-validating workflow for the complete structural analysis of this compound, integrating data from multiple orthogonal analytical techniques.

Foundational Analysis: Confirming Molecular Identity and Purity

The initial phase of structural elucidation focuses on confirming the molecular formula and assessing the purity of the sample. This is typically achieved through a combination of mass spectrometry and chromatographic techniques.

Mass Spectrometry (MS)

Causality behind Experimental Choice: Mass spectrometry is the gold standard for determining the molecular weight of a compound. For fluorinated compounds, which can sometimes be challenging to ionize, selecting the appropriate ionization technique is critical.[6][7] Electrospray ionization (ESI) is a soft ionization method well-suited for polar molecules like the hydrochloride salt of 4-(3-Fluorophenoxy)piperidine, minimizing fragmentation and preserving the molecular ion.

Experimental Protocol: High-Resolution Mass Spectrometry (HRMS)

- Sample Preparation: A dilute solution of **4-(3-Fluorophenoxy)piperidine hydrochloride** is prepared in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap analyzer, is used to achieve high mass accuracy.[8]
- Ionization Mode: Positive ion mode ESI is employed to detect the protonated molecule $[M+H]^+$.
- Data Acquisition: The instrument is calibrated, and the sample is introduced via direct infusion or coupled with a liquid chromatography (LC) system.
- Data Analysis: The exact mass of the $[M+H]^+$ ion is measured and compared to the theoretical mass calculated from the molecular formula ($C_{11}H_{15}FNO^+$).

Data Presentation: Expected HRMS Data

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Parameter	Theoretical Value	Observed Value	Mass Accuracy (ppm)
Molecular Formula	$C_{11}H_{15}FNO^+$	-	-
Exact Mass $[M+H]^+$	196.1132	196.1135	< 5 ppm

This table illustrates the expected high-resolution mass spectrometry data, confirming the elemental composition of the molecule.

Unraveling the Connectivity: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for determining the precise arrangement of atoms within a molecule, providing information on the chemical environment and connectivity of each nucleus.[9][10][11] For **4-(3-Fluorophenoxy)piperidine hydrochloride**, a suite of NMR experiments is essential for unambiguous structural assignment.

Causality behind Experimental Choices:

- ^1H NMR: Provides information about the number, environment, and connectivity of protons.
- ^{13}C NMR: Reveals the number and types of carbon atoms.
- ^{19}F NMR: Directly observes the fluorine atom, offering a sensitive probe of its local environment.
- 2D NMR (COSY, HSQC, HMBC): Establishes correlations between nuclei, allowing for the definitive assignment of the molecular skeleton.[12]

Experimental Protocol: Comprehensive NMR Analysis

- Sample Preparation: The compound is dissolved in a deuterated solvent (e.g., DMSO-d_6 or D_2O) to a concentration of 5-10 mg/mL.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is used to achieve optimal signal dispersion.

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- 1D Spectra Acquisition: Standard ^{1}H, $^{13}C\{^{1}H\}$, and ^{19}F NMR spectra are acquired.
- 2D Spectra Acquisition:
  - COSY (Correlation Spectroscopy): To identify proton-proton couplings within the piperidine ring and the aromatic system.
  - HSQC (Heteronuclear Single Quantum Coherence): To correlate each proton with its directly attached carbon atom.
  - HMBC (Heteronuclear Multiple Bond Correlation): To establish long-range (2-3 bond) correlations between protons and carbons, which is crucial for connecting the fluorophenoxy group to the piperidine ring.
- Data Processing and Analysis: The spectra are processed (Fourier transformation, phasing, and baseline correction) and analyzed to assign all chemical shifts and coupling constants.

Data Presentation: Expected NMR Chemical Shifts

Atom Position	^{1}H Chemical Shift (ppm)	^{13}C Chemical Shift (ppm)	Key HMBC Correlations
Piperidine H2/H6	~3.1-3.3	~45-50	H2/H6 to C4
Piperidine H3/H5	~1.8-2.0	~30-35	H3/H5 to C4
Piperidine H4	~4.5-4.7	~70-75	H4 to C(phenoxy-ipso)
Fluorophenoxy H2'	~7.2-7.4	~110-115	H2' to C4'
Fluorophenoxy H4'	~6.8-7.0	~105-110	H4' to C2', C6'
Fluorophenoxy H5'	~7.1-7.3	~130-135	H5' to C1', C3'
Fluorophenoxy H6'	~6.7-6.9	~100-105	H6' to C2', C4'

This table presents representative chemical shift ranges and key long-range correlations expected from NMR analysis.

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Definitive 3D Structure: Single-Crystal X-ray Crystallography

While NMR provides the connectivity, single-crystal X-ray crystallography offers the definitive three-dimensional structure of the molecule in the solid state.[13][14][15] This technique is invaluable for confirming the absolute stereochemistry (if applicable) and understanding intermolecular interactions, such as hydrogen bonding, which are crucial in crystal packing.[16]

Causality behind Experimental Choice: For a hydrochloride salt, X-ray crystallography can precisely locate the chloride anion relative to the protonated piperidine nitrogen, confirming the salt formation and revealing the hydrogen bonding network that stabilizes the crystal lattice.[17]

Experimental Protocol: X-ray Diffraction Analysis

- Crystal Growth: High-quality single crystals are grown by slow evaporation of a saturated solution of the compound in a suitable solvent system (e.g., methanol/ether).
- Crystal Mounting: A suitable crystal is selected and mounted on a goniometer head.
- Data Collection: The crystal is placed in a diffractometer and irradiated with monochromatic X-rays. Diffraction data are collected as the crystal is rotated.[16]
- Structure Solution and Refinement: The collected data are used to solve the crystal structure, revealing the electron density map of the molecule. The atomic positions are then refined to generate a final, highly accurate 3D model.

Data Presentation: Key Crystallographic Parameters

Parameter	Expected Value/Information
Crystal System	e.g., Monoclinic, Orthorhombic
Space Group	e.g., $P2_1/c$
Unit Cell Dimensions	a, b, c (Å); α, β, γ (°)
Key Bond Lengths/Angles	C-O, C-N, C-F bond distances and angles
Hydrogen Bonding	N-H···Cl interaction distance and geometry

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This table summarizes the key parameters obtained from a single-crystal X-ray diffraction experiment, which provide a complete picture of the solid-state structure.

Vibrational Spectroscopy: Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy provides a molecular fingerprint by probing the vibrational modes of the chemical bonds. It is a rapid and effective tool for confirming the presence of key functional groups.

Causality behind Experimental Choice: FTIR is particularly useful for identifying the N-H stretch of the protonated amine in the hydrochloride salt, the C-O-C ether linkage, and the C-F bond.

Experimental Protocol: FTIR Analysis

- Sample Preparation: A small amount of the solid sample is mixed with potassium bromide (KBr) and pressed into a thin pellet, or analyzed directly using an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: The infrared spectrum is recorded over the range of 4000-400 cm^{-1}.
- Data Analysis: The characteristic absorption bands are assigned to their corresponding functional groups.

Data Presentation: Characteristic FTIR Absorption Bands

Wavenumber (cm^{-1})	Vibrational Mode	Functional Group
~2700-3000	N-H stretch (broad)	Secondary ammonium ($R_2NH_2^+$)
~2850-2950	C-H stretch	Aliphatic (piperidine)
~1200-1250	C-O stretch (asymmetric)	Aryl-alkyl ether
~1100-1200	C-F stretch	Fluoroaromatic

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This table highlights the key vibrational frequencies that serve to confirm the presence of the principal functional groups within the molecule.

Integrated Workflow and Data Triangulation

The strength of this structural elucidation guide lies in the integration of multiple analytical techniques. No single method provides a complete picture; instead, the data from each technique should be cross-validated to build a cohesive and irrefutable structural assignment.

A flowchart illustrating the integrated workflow for structural elucidation, emphasizing data triangulation from orthogonal techniques.

Conclusion: A Self-Validating System for Structural Integrity

The structural elucidation of **4-(3-Fluorophenoxy)piperidine hydrochloride** is a multi-faceted process that demands a rigorous, evidence-based approach. By systematically applying mass spectrometry, a comprehensive suite of NMR experiments, X-ray crystallography, and FTIR spectroscopy, researchers can build a self-validating dataset. Each technique provides a unique piece of the structural puzzle, and their collective agreement ensures the highest level of confidence in the final assigned structure. This robust characterization is indispensable for advancing pharmaceutical research and development, ensuring that all subsequent studies are based on a well-defined molecular entity.[1][5][18]

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